

Navigating GSK1016790A in Your Research: A Technical Support Guide

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Compound of Interest		
Compound Name:	GSK215	
Cat. No.:	B10830308	Get Quote

Welcome to the technical support center for GSK1016790A, a potent and selective TRPV4 channel agonist. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on the solubility and stability of GSK1016790A in common cell culture media. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the successful application of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of GSK1016790A?

A1: GSK1016790A is readily soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).[1][2] For cell culture experiments, preparing a high-concentration stock solution in DMSO is the most common and recommended practice.

Q2: How should I prepare working solutions of GSK1016790A in my culture medium?

A2: To prepare a working solution, the DMSO stock solution should be diluted directly into your pre-warmed culture medium. It is crucial to ensure rapid and thorough mixing to avoid precipitation. The final concentration of DMSO in the culture medium should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.

Q3: What is the stability of GSK1016790A in aqueous solutions and culture media?



A3: GSK1016790A is sparingly soluble in aqueous buffers and is not stable for long-term storage in these solutions. It is strongly recommended to prepare fresh working solutions in culture medium for each experiment and to avoid storing aqueous solutions for more than one day.[1] While one source suggests the compound is stable over a wide pH range, empirical evidence from multiple suppliers emphasizes the need for fresh preparation to ensure potency and avoid degradation.[3]

Q4: Can I store aliquots of the DMSO stock solution?

A4: Yes, it is best practice to aliquot the high-concentration DMSO stock solution into single-use volumes and store them at -20°C or -80°C.[1][2] This prevents repeated freeze-thaw cycles which can degrade the compound. When stored properly, the solid compound is stable for at least four years, and stock solutions in DMSO can be stored for up to one year at -20°C or two years at -80°C.[1]

Troubleshooting Guide

Issue: I observed precipitation when diluting my GSK1016790A DMSO stock into the culture medium.

Possible Causes and Solutions:

- High Final Concentration: The concentration of GSK1016790A in the final working solution may exceed its solubility limit in the aqueous culture medium.
 - Solution: Try lowering the final concentration of GSK1016790A. If a high concentration is necessary, consider a serial dilution approach.
- Insufficient Mixing: Slow or inadequate mixing upon dilution can lead to localized high concentrations of the compound, causing it to precipitate.
 - Solution: Add the DMSO stock dropwise to the pre-warmed culture medium while vortexing or gently swirling the medium to ensure rapid dispersion.
- Temperature: Diluting into cold media can decrease the solubility of the compound.



- Solution: Always use culture medium that has been pre-warmed to the experimental temperature (e.g., 37°C).
- High DMSO Concentration: A high percentage of DMSO in the final solution can sometimes cause components of the media to precipitate.
 - Solution: Ensure the final DMSO concentration is as low as possible, ideally 0.1% or less, and not exceeding 0.5%.

Issue: My experimental results are inconsistent or show a weaker than expected effect.

Possible Causes and Solutions:

- Compound Degradation: As GSK1016790A has limited stability in aqueous solutions, using a
 working solution that was not freshly prepared can lead to a loss of potency.
 - Solution: Always prepare fresh working solutions of GSK1016790A in culture medium immediately before each experiment.
- Improper Storage of Stock Solution: Repeated freeze-thaw cycles of the DMSO stock can lead to degradation.
 - Solution: Aliquot your DMSO stock into single-use vials upon initial preparation to minimize freeze-thaw cycles.
- Cell Line Responsiveness: The expression level of the TRPV4 channel can vary between cell lines, affecting the magnitude of the response to GSK1016790A.
 - Solution: Confirm the expression of functional TRPV4 channels in your cell line of interest using techniques like qPCR, Western blot, or by using a positive control cell line known to express TRPV4.

Data Presentation

Table 1: Solubility of GSK1016790A in Various Solvents



Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	65.56 - 100	100 - 152.5
Ethanol	65.56	100
DMF	~15	~22.9
1:3 DMSO:PBS (pH 7.2)	~0.25	~0.38

Data compiled from multiple supplier datasheets. The exact solubility may vary slightly between batches.

Experimental Protocols

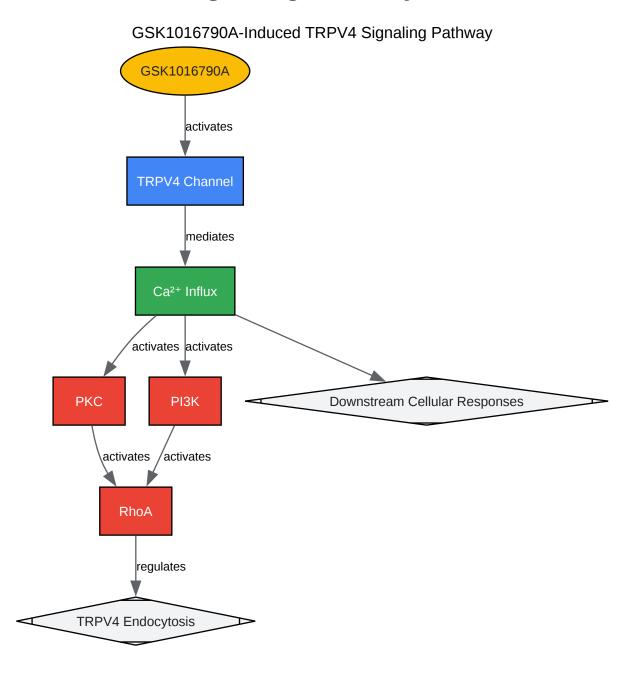
Protocol 1: Preparation of GSK1016790A Stock and Working Solutions

- Stock Solution Preparation (10 mM in DMSO):
 - Equilibrate the vial of solid GSK1016790A to room temperature before opening.
 - Based on the molecular weight of 655.61 g/mol , dissolve the appropriate mass of GSK1016790A in 100% DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock, dissolve 0.656 mg of GSK1016790A in 100 μL of DMSO.
 - Vortex thoroughly until the solid is completely dissolved.
 - Aliquot the stock solution into single-use, light-protected tubes.
 - Store the aliquots at -20°C or -80°C.
- Working Solution Preparation (e.g., 100 nM in Culture Medium):
 - Pre-warm the desired volume of cell culture medium (e.g., DMEM with 10% FBS) to 37°C.
 - Thaw a single-use aliquot of the 10 mM GSK1016790A DMSO stock solution at room temperature.



- \circ Perform a serial dilution. For example, to make a 100 nM working solution, you can first dilute the 10 mM stock 1:100 in DMSO to get a 100 μ M intermediate solution. Then, dilute this intermediate solution 1:1000 in your pre-warmed culture medium.
- Add the final dilution dropwise to the culture medium while gently swirling to ensure rapid and uniform mixing.
- Use the freshly prepared working solution immediately for your experiment.

Visualization of Signaling Pathways and Workflows

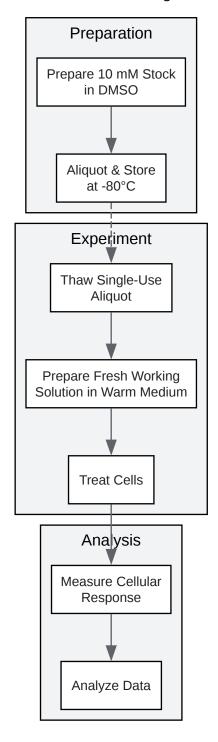




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Caption: GSK1016790A activates the TRPV4 channel, leading to Ca²⁺ influx and downstream signaling.

Experimental Workflow for Using GSK1016790A





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Caption: Recommended workflow for preparing and using GSK1016790A in cell culture experiments.

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